

# Proper Disposal Procedures for L(-)-Glucose

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: L(-)-Glucose

Cat. No.: B1675105

[Get Quote](#)

**L(-)-Glucose** is generally not classified as a hazardous substance, which simplifies its disposal compared to many other laboratory chemicals[1][2]. According to multiple safety data sheets, it is not considered hazardous to health or the environment[3]. However, proper laboratory practice dictates that even non-hazardous chemicals should be handled and disposed of with care to maintain a safe working environment.

The following procedures provide guidance for the safe and appropriate disposal of **L(-)-Glucose** in a laboratory setting.

## Disposal of Solid L(-)-Glucose

Solid **L(-)-Glucose**, as a non-hazardous sugar, can typically be disposed of in the regular trash that goes to a sanitary landfill[4]. However, to prevent accidental exposure or misidentification by non-laboratory personnel, specific steps should be followed.

Operational Protocol:

- **Packaging:** Ensure the **L(-)-Glucose** is in a well-sealed, primary container. For disposal, this container should be placed within a secondary, durable package, such as a cardboard box or a double-layered trash bag, to prevent any spillage[5].
- **Labeling:** Keep the original label on the container to ensure clear identification of the contents[5].
- **Direct Disposal:** Laboratory personnel must transport the securely packaged waste directly to the facility's dumpster. Do not leave chemical containers in standard laboratory trash cans

that are emptied by custodial staff[4][5].

- **Quantity Limits:** For disposing of quantities greater than five pounds (approximately 2.3 kg), it is recommended to consult with your institution's Environmental Health and Safety (EHS) department for evaluation and guidance[4][5].

## Disposal of L(-)-Glucose Aqueous Solutions

Aqueous solutions of **L(-)-Glucose** are water-soluble and not considered environmentally hazardous[3]. As such, they can typically be disposed of down the sanitary sewer.

Operational Protocol:

- **Check Local Regulations:** Before proceeding, confirm that your local regulations and institutional policies permit the drain disposal of non-hazardous sugar solutions. Approval from your EHS department may be required[4][6].
- **Dilution:** Flush the solution down the drain with a copious amount of cold water (a common recommendation is a 20-fold excess of water). This helps to dilute the solution within the wastewater system.
- **Avoid Dumpster Disposal:** Never dispose of liquid waste, including **L(-)-Glucose** solutions, in dumpsters, as liquids are generally not permitted in municipal landfills[4].

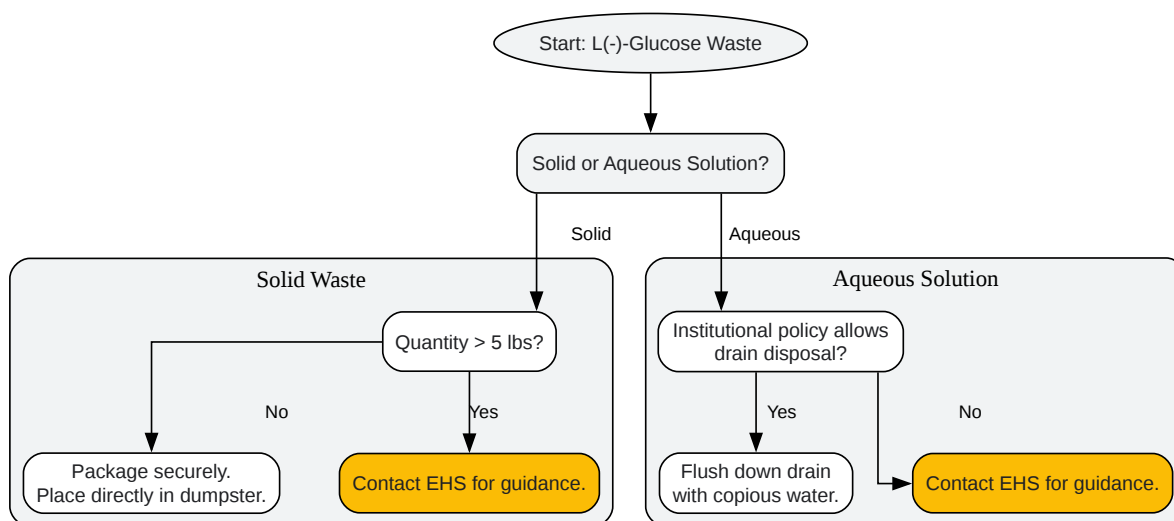
## Summary of Disposal Guidelines

The following table summarizes the recommended disposal procedures for **L(-)-Glucose** based on its form and quantity.

Form	Quantity	Recommended Disposal Method	Key Precautions
Solid	≤ 5 lbs (~2.3 kg)	Securely package and place directly into a dumpster designated for non-hazardous waste[4][5].	Do not place in laboratory trash cans; ensure container is sealed and labeled[5].
Solid	> 5 lbs (~2.3 kg)	Contact your institution's Environmental Health & Safety (EHS) department for guidance[5].	Do not dispose of large quantities without prior approval.
Aqueous Solution	Small laboratory quantities (e.g., < 1 L)	May be poured down the sanitary sewer with copious amounts of water, pending institutional approval[4][6].	Flush with at least 20 times the volume of water; confirm local regulations allow this disposal method.
Aqueous Solution	Large volumes (e.g., > 1 L)	Consult with your institution's EHS department for appropriate disposal procedures.	Drain disposal of large volumes may not be appropriate and could require a specific waste stream.

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **L(-)-Glucose**.



[Click to download full resolution via product page](#)

Caption: Decision workflow for the proper disposal of **L(-)-Glucose**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [carlroth.com](http://carlroth.com) [carlroth.com]
- 2. [carlroth.com](http://carlroth.com) [carlroth.com]
- 3. [assets.thermofisher.com](http://assets.thermofisher.com) [assets.thermofisher.com]
- 4. [sfasu.edu](http://sfasu.edu) [sfasu.edu]

- 5. csn.edu [csn.edu]
- 6. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University [protect.iu.edu]
- To cite this document: BenchChem. [Proper Disposal Procedures for L(-)-Glucose]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675105#l-glucose-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)